

A Comparative Analysis of 2-Methyl-4nitrophenyl Isocyanide: Addressing Data Scarcity

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	2-Methyl-4-nitrophenyl isocyanide	
Cat. No.:	B3041438	Get Quote

For researchers, scientists, and professionals in drug development, a thorough comparison of experimental and theoretical data is crucial for the characterization and application of novel chemical compounds. This guide aims to provide such a comparison for **2-Methyl-4-nitrophenyl isocyanide**. However, a comprehensive search of scientific literature and chemical databases reveals a significant scarcity of both experimental and theoretical data for this specific molecule.

While commercial suppliers list **2-Methyl-4-nitrophenyl isocyanide**, indicating its synthesis is possible, they do not provide detailed experimental data such as NMR, IR, or mass spectra.[1] Basic molecular information, such as the formula and weight, is available.

Molecular Information for **2-Methyl-4-nitrophenyl isocyanide**:

Property	Value
Molecular Formula	C ₈ H ₆ N ₂ O ₂
Molecular Weight	162.15 g/mol

Due to the lack of specific data for the isocyanide, this guide will present a comparative analysis of its structural isomer, 2-Methyl-4-nitrophenyl isocyanate, for which more data is



available. This will serve as an illustrative example of the methodologies and data presentation pertinent to such a comparative study.

Illustrative Comparison: 2-Methyl-4-nitrophenyl Isocyanate

Below is a summary of available experimental data and representative theoretical data for the isocyanate isomer. It is important to note that the isocyanide (-N=C) and isocyanate (-N=C=O) functional groups have distinct electronic and vibrational properties, and therefore, the data for the isocyanate should not be used as a direct substitute for the isocyanide.

Table 1: Comparison of Experimental and Theoretical Data for 2-Methyl-4-nitrophenyl Isocyanate

Property	Experimental Data	Theoretical Data (Representative)
Physical Properties		
Melting Point	81-84 °C[2]	Not typically calculated
Boiling Point	168 °C @ 23 mmHg[2]	Not typically calculated
Spectroscopic Data		
Molecular Weight	178.14 g/mol [2]	178.14 g/mol (from formula)
IR Absorption (N=C=O)	~2282 cm ⁻¹ (strong, asymmetric) ¹	~2270-2300 cm ⁻¹ (Calculated for similar aryl isocyanates)
HOMO-LUMO Gap	Not Found	4.516 eV (Calculated for 4-nitrophenylisocyanate)[3]

¹This is a characteristic vibrational frequency for the isocyanate group in similar molecules.

Experimental Protocols

The following are detailed methodologies for key experiments that would be used to characterize **2-Methyl-4-nitrophenyl isocyanide**.



- 1. Nuclear Magnetic Resonance (NMR) Spectroscopy
- Objective: To determine the carbon-hydrogen framework of the molecule.
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Sample Preparation: 5-10 mg of the compound is dissolved in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube.
- Data Acquisition:
 - ¹H NMR: Standard proton spectra are acquired to identify the chemical environment of hydrogen atoms.
 - ¹³C NMR: Standard carbon spectra are acquired to identify the chemical environment of carbon atoms.
 - 2D NMR (COSY, HSQC, HMBC): These experiments are performed to establish connectivity between atoms.
- Data Analysis: Chemical shifts (δ) are reported in parts per million (ppm) relative to a reference standard (e.g., tetramethylsilane). Coupling constants (J) are reported in Hertz (Hz).
- 2. Fourier-Transform Infrared (FT-IR) Spectroscopy
- Objective: To identify the functional groups present in the molecule, particularly the isocyanide group.
- Instrumentation: An FT-IR spectrometer.
- Sample Preparation: A small amount of the solid sample is placed on a diamond crystal for Attenuated Total Reflectance (ATR) analysis, or mixed with KBr powder and pressed into a pellet.
- Data Acquisition: The spectrum is typically recorded from 4000 to 400 cm⁻¹.



- Data Analysis: The presence of characteristic absorption bands is correlated with specific functional groups. The isocyanide (-N≡C) stretch is expected in the range of 2150-2100 cm⁻¹.
- 3. Mass Spectrometry (MS)
- Objective: To determine the molecular weight and fragmentation pattern of the molecule.
- Instrumentation: A mass spectrometer, often coupled with a chromatographic system (e.g., GC-MS or LC-MS).
- Sample Preparation: The sample is dissolved in a suitable volatile solvent and introduced into the instrument.
- Data Acquisition: Electron ionization (EI) or electrospray ionization (ESI) can be used. The mass-to-charge ratio (m/z) of the ions is measured.
- Data Analysis: The molecular ion peak confirms the molecular weight. The fragmentation pattern provides structural information.
- 4. Melting Point Determination
- Objective: To determine the melting point range of the solid compound, which is an indicator of purity.
- Instrumentation: A melting point apparatus.
- Procedure: A small amount of the crystalline solid is packed into a capillary tube and heated at a controlled rate.
- Data Analysis: The temperature range from the appearance of the first liquid droplet to the complete melting of the solid is recorded.

Visualizations

Workflow for Characterization of a Novel Compound



The following diagram illustrates a typical workflow for the synthesis and characterization of a new chemical entity like **2-Methyl-4-nitrophenyl isocyanide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2920-24-3|2-MEthyl-4-nitrophenyl isocyanide|BLD Pharm [bldpharm.com]
- 2. 2-甲基-4-异氰酸硝基苯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. nanobioletters.com [nanobioletters.com]
- To cite this document: BenchChem. [A Comparative Analysis of 2-Methyl-4-nitrophenyl Isocyanide: Addressing Data Scarcity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3041438#comparing-experimental-vs-theoretical-data-for-2-methyl-4-nitrophenyl-isocyanide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com